

# AhR Agonist 7: A Guide to Potential Cross-Reactivity with Other Signaling Pathways

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## Compound of Interest

Compound Name: AhR agonist 7

Cat. No.: B12374973

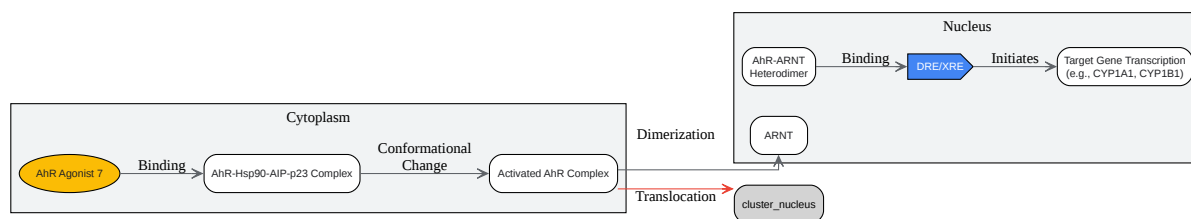
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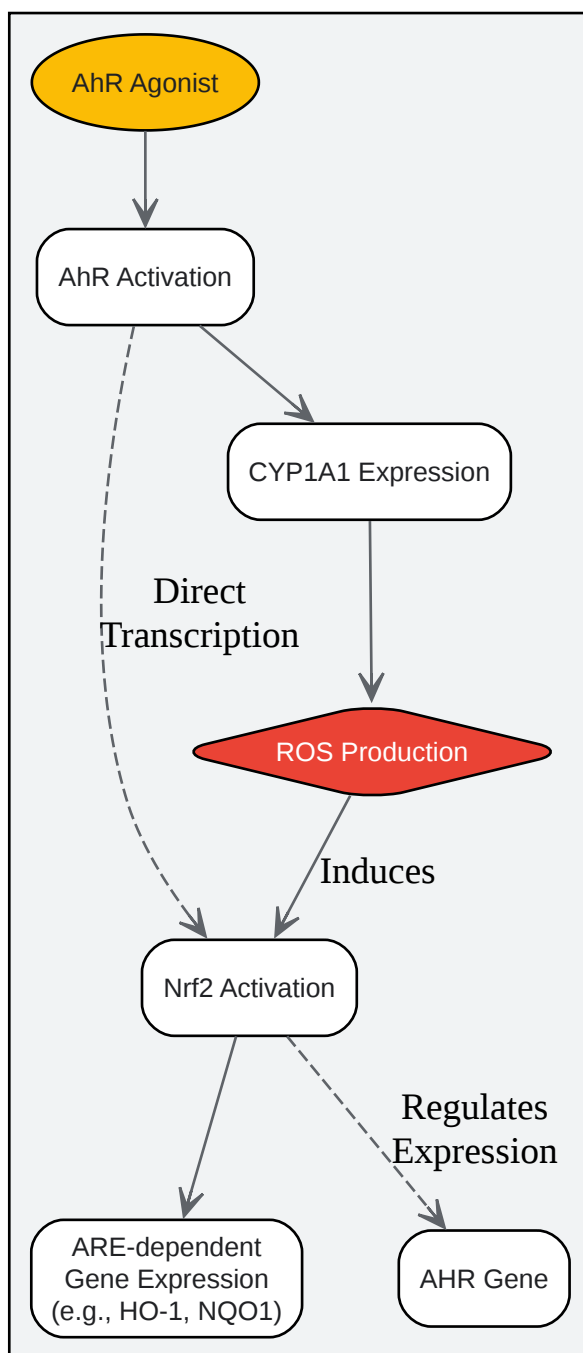
For Researchers, Scientists, and Drug Development Professionals

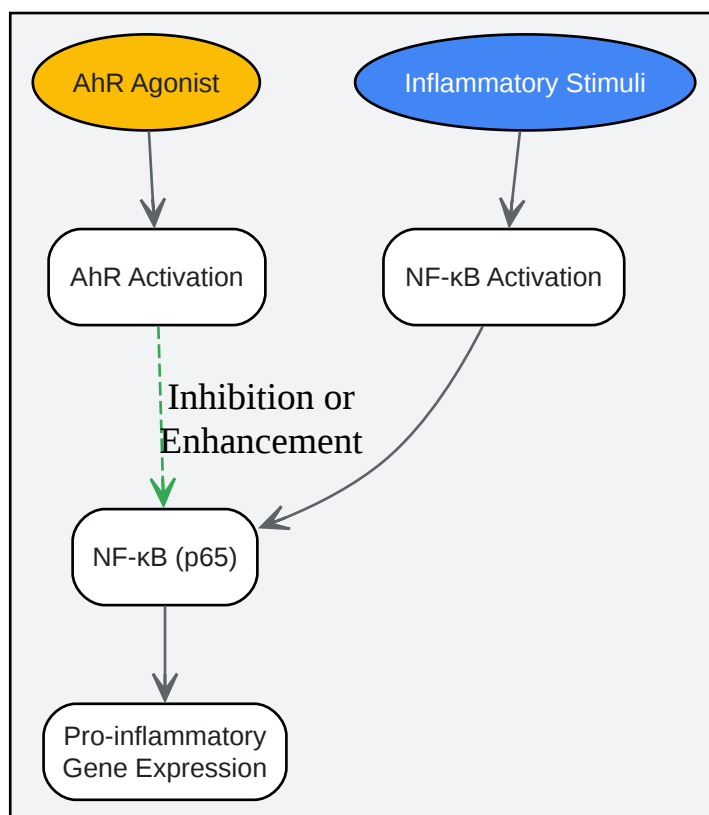
The Aryl Hydrocarbon Receptor (AhR) is a ligand-activated transcription factor that plays a pivotal role in regulating cellular responses to a wide array of environmental and endogenous molecules. While "**AhR agonist 7**" has been identified as a potent activator of the AhR signaling pathway with an EC<sub>50</sub> of 13 nM, a comprehensive analysis of its cross-reactivity with other key cellular signaling pathways is not yet publicly available. This guide, therefore, provides an objective comparison based on the established understanding of AhR pathway interactions and offers a framework for evaluating the selectivity of "**AhR agonist 7**" or any novel AhR agonist.

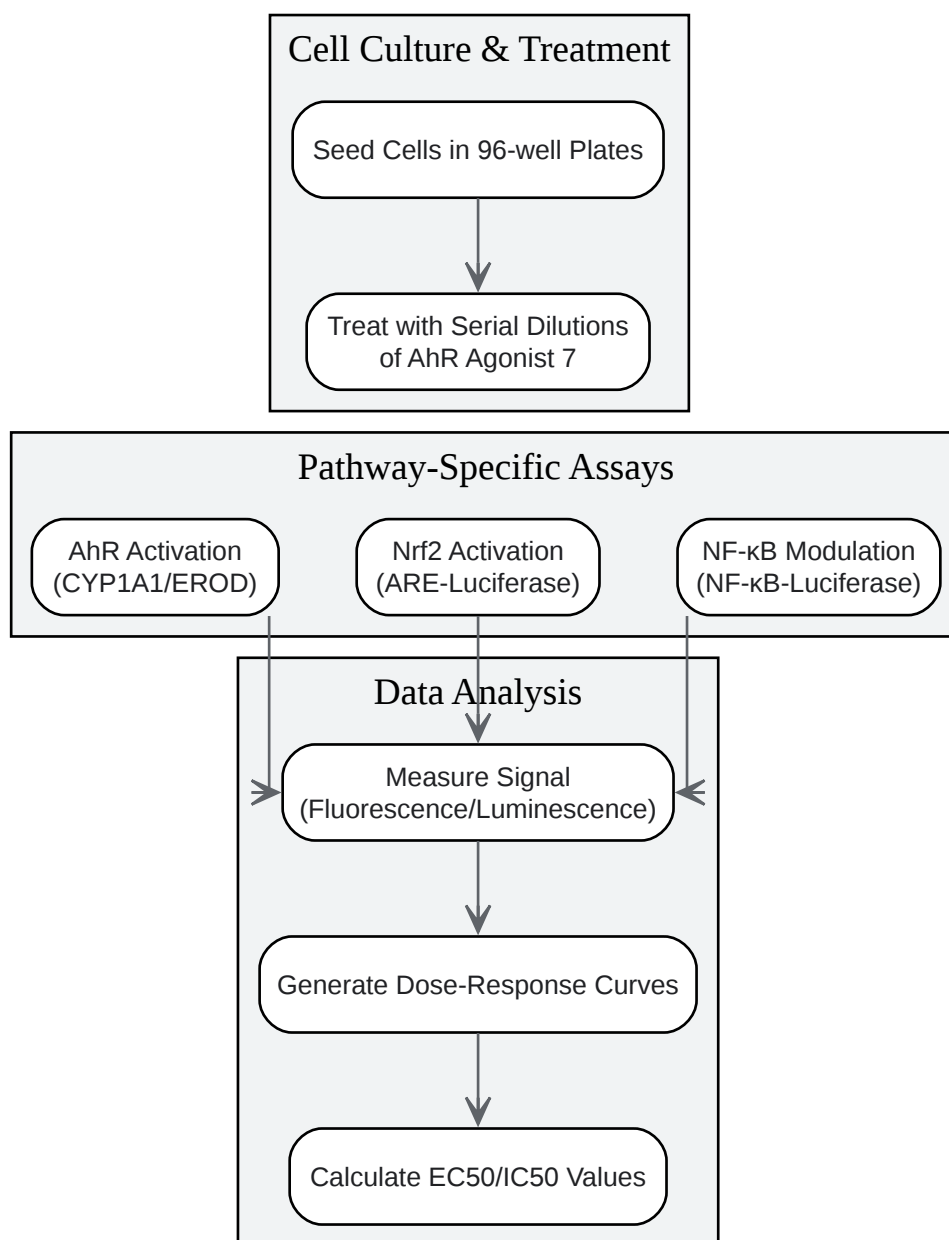
## Understanding the AhR Signaling Pathway

The canonical AhR signaling pathway begins with the binding of a ligand to the cytosolic AhR complex. This complex, chaperoned by proteins such as Hsp90, AIP (also known as XAP2), and p23, translocates to the nucleus upon ligand activation. In the nucleus, AhR dimerizes with the Aryl Hydrocarbon Receptor Nuclear Translocator (ARNT). This heterodimer then binds to specific DNA sequences known as Dioxin Response Elements (DREs) or Xenobiotic Response Elements (XREs) in the promoter regions of target genes, leading to their transcription. Key target genes include cytochrome P450 enzymes like CYP1A1 and CYP1B1, which are involved in xenobiotic metabolism.









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